

Personal protective equipment for handling Isomaltulose hydrate

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Compound of Interest

Compound Name: Isomaltulose hydrate

Cat. No.: B15573869

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Essential Safety and Handling Guide for Isomaltulose Hydrate

This document provides crucial safety and logistical information for the handling and disposal of **Isomaltulose hydrate** in a laboratory setting. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe and efficient laboratory operations. **Isomaltulose hydrate** is generally not considered a hazardous substance; however, adherence to good laboratory practices is essential.^{[1][2]}

Chemical and Physical Properties

The quantitative data for **Isomaltulose hydrate** are summarized below. This information is critical for both experimental design and safety considerations.

Property	Value	Citations
Molecular Formula	$C_{12}H_{22}O_{11} \cdot xH_2O$	[3][4]
Molecular Weight	342.30 g/mol (anhydrous basis)	[4][5]
Appearance	White crystalline powder	[3][4][6]
Melting Point	122 - 128 °C (251.6 - 262.4 °F)	[3][4][7]
Sweetness vs. Sucrose	Approximately 0.45 times	[3]
Solubility	Soluble in water	[3][5]
Stability	Stable under normal conditions	[1][4]

Operational and Disposal Plans

The following sections provide step-by-step protocols for the safe handling, storage, and disposal of **Isomaltulose hydrate**.

Required Personal Protective Equipment (PPE)

While **Isomaltulose hydrate** is not classified as hazardous, the use of standard laboratory PPE is required to minimize exposure and prevent contamination.

- Eye and Face Protection: Wear protective eyeglasses or chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[4][7]
- Skin Protection: Appropriate protective gloves (e.g., nitrile) and a lab coat or other protective clothing should be worn to prevent skin contact.[1][4]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not required.[4] If handling procedures generate significant dust, a NIOSH/MSHA-approved respirator should be worn.[1] Always work in a well-ventilated area and avoid breathing dust.[3]

Safe Handling Protocol

Adherence to good industrial hygiene and safety practices is paramount.

- **Preparation:** Ensure the work area (e.g., lab bench, fume hood) is clean and uncluttered. Confirm that a safety shower and eyewash station are accessible.
- **Ventilation:** Handle the compound in a well-ventilated area. If weighing or transferring powder, perform the task in a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.
- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing.[\[4\]](#)[\[7\]](#)
- **Prevent Dust Formation:** Handle the crystalline solid gently to avoid creating airborne dust.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- **Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage Plan

Proper storage is essential for maintaining the integrity of the chemical and ensuring laboratory safety.

- **Container:** Keep the container tightly closed when not in use.[\[1\]](#)[\[7\]](#)
- **Conditions:** Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[7\]](#) Some suppliers recommend refrigerated storage at 4°C.[\[1\]](#)
- **Incompatibilities:** Store away from strong oxidizing agents.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[7\]](#)

Spill and Disposal Plan

In the event of a spill or for routine waste disposal, follow these procedures.

Spill Cleanup Protocol:

- **Ensure Safety:** Wear the appropriate PPE as described above (gloves, safety goggles, lab coat).

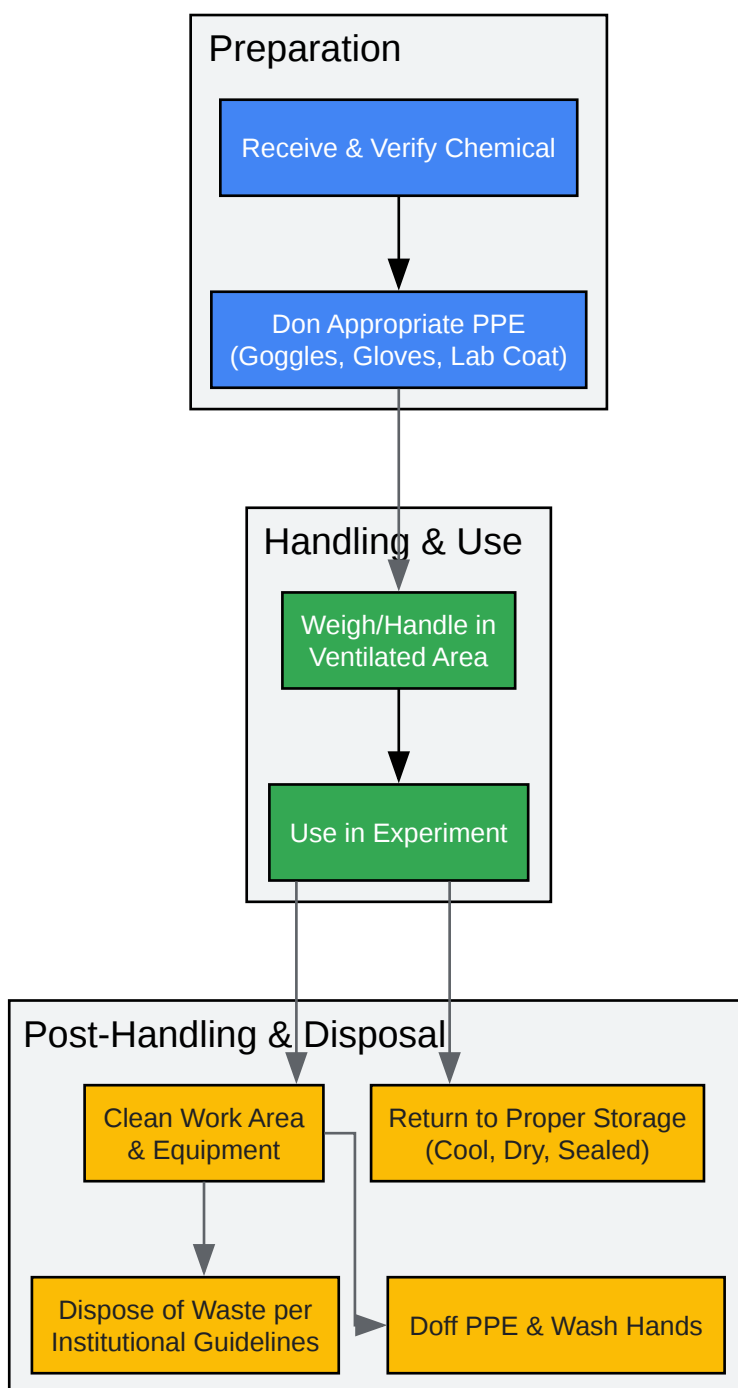
- Containment: Prevent further spillage if it is safe to do so.
- Cleanup: For a dry spill, carefully sweep or scoop up the material and place it into a suitable, labeled container for disposal.^[4] Avoid actions that create dust.^[1] Clean the contaminated surface thoroughly with soap and water.^[1]

Waste Disposal Protocol:

- Classification: **Isomaltulose hydrate** is not typically classified as a hazardous waste.^{[1][4]} However, waste generators must consult and comply with all local, regional, and national regulations to ensure complete and accurate classification and disposal.^[4]
- Disposal: Place waste material in a clearly labeled, sealed container. Dispose of the waste through a licensed professional waste disposal service. Do not dispose of it down the drain or in regular trash unless permitted by local regulations.

Workflow Visualization

The following diagram illustrates the standard operational workflow for handling **Isomaltulose hydrate**, from receipt of the material to its final disposal.



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Caption: Workflow for the safe handling of **Isomaltulose hydrate**.

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